

In-Depth Technical Guide: Safety and Handling of 2-Amino-6-nitrobenzothiazole

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Compound of Interest

Compound Name: 2-Amino-6-nitrobenzothiazole

Cat. No.: B160904

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2-Amino-6-nitrobenzothiazole** (CAS No. 6285-57-0). The information is compiled from Safety Data Sheets (SDS), regulatory information, and available toxicological studies to ensure safe laboratory practices.

Hazard Identification and Classification

2-Amino-6-nitrobenzothiazole is classified as a hazardous substance. The following table summarizes its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

| Hazard Class | Category | Hazard Statement (H-code) | Signal Word |
|--|----------|--|-------------|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed | Warning |
| Acute Toxicity, Dermal | 4 | H312: Harmful in contact with skin | Warning |
| Acute Toxicity, Inhalation (dusts/mists) | 4 | H332: Harmful if inhaled | Warning |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation | Warning |
| Serious Eye Damage/Eye Irritation | 2 | H319: Causes serious eye irritation | Warning |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation | Warning |

Precautionary Statements (P-codes): P261, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338[1][2].

Toxicological Data

While specific oral LD50 and inhalation LC50 values for **2-Amino-6-nitrobenzothiazole** are not readily available in the public domain, its GHS classification as Category 4 for these routes indicates a moderate level of acute toxicity. The available quantitative data for dermal toxicity is presented below.

| Parameter | Species | Route | Value | Classification | Reference |
|-------------------|---------|--------|-------------------------|----------------|-----------|
| Acute Dermal LD50 | Rabbit | Dermal | >2000 mg/kg body weight | Not Classified | [3] |

Experimental Protocols

The safety classifications of **2-Amino-6-nitrobenzothiazole** are based on standard toxicological testing protocols, likely following OECD guidelines. Below are detailed methodologies for key experiments.

Acute Dermal Toxicity Study (as per OECD Guideline 402)

- Objective: To determine the acute dermal median lethal dose (LD50) of the test substance.
- Test Animals: Healthy, young adult rabbits (one male and one female initially).
- Dosage: A single dose of 2000 mg/kg body weight is applied to the intact skin.
- Procedure:
 - The test substance is applied uniformly over a shaved area of approximately 10% of the body surface.
 - The application site is covered with a porous gauze dressing and a non-irritating tape, creating a semi-occluded dressing.
 - The exposure period is 24 hours.
 - After exposure, any residual test substance is removed.
- Observations:
 - Animals are observed for mortality, clinical signs of toxicity, and behavioral changes immediately after dosing and periodically for 14 days.
 - Body weights are recorded before the test and weekly thereafter.
 - At the end of the observation period, a gross necropsy is performed on all animals.
- Results for **2-Amino-6-nitrobenzothiazole**: No mortality was observed, and the acute dermal LD50 was determined to be greater than 2000 mg/kg. No signs of dermal irritation

were noted[3].

Acute Skin Irritation/Corrosion Study (as per OECD Guideline 404)

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.
- Test Animals: Three young adult New Zealand White rabbits.
- Procedure:
 - A 0.5 mL (liquid) or 0.5 g (solid) dose of the test substance is applied to a small area of shaved, intact skin.
 - The application site is covered with a semi-occlusive dressing for a 4-hour exposure period.
 - After exposure, the dressing and any remaining test substance are removed.
- Observations:
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - Dermal reactions are scored according to a standardized grading system.
- Results for **2-Amino-6-nitrobenzothiazole**: No dermal corrosion or irritation was observed in any of the tested animals. The skin irritation score was calculated as "0.00" for all animals, leading to the conclusion that the substance is not classified as a skin irritant under GHS criteria[4].

Bacterial Reverse Mutation Test (Ames Test) (as per OECD Guideline 471)

- Objective: To assess the mutagenic potential of a chemical by its ability to induce reverse mutations in amino acid-requiring strains of *Salmonella typhimurium* and *Escherichia coli*.
- Methodology:

- Tester Strains: A set of bacterial strains with known mutations in the histidine (*S. typhimurium*) or tryptophan (*E. coli*) operon are used.
- Exposure: The test substance, at various concentrations, is mixed with the bacterial tester strains in the presence and absence of a metabolic activation system (S9 mix from rat liver).
- Plating: The mixture is plated on a minimal agar medium that lacks the specific amino acid required by the tester strain.
- Evaluation:
 - The plates are incubated for 48-72 hours.
 - The number of revertant colonies (colonies that have regained the ability to synthesize the required amino acid) is counted.
 - A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies compared to the negative control.
- Specific Results for **2-Amino-6-nitrobenzothiazole**: While the SDS for this compound states "Mutagenic Effects: No information available", the general class of nitroaromatic compounds is known to have mutagenic potential, often following metabolic activation[5]. Specific Ames test results for **2-Amino-6-nitrobenzothiazole** were not found in the reviewed literature.

Safety and Handling Precautions

First-Aid Measures

| Exposure Route | First-Aid Procedure |
|----------------|---|
| Inhalation | Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if you feel unwell[3]. |
| Skin Contact | Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention[3]. |
| Eye Contact | Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention[3][6]. |
| Ingestion | Clean mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell[3][6]. |

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam[3].
- Specific Hazards: When heated to decomposition, it may emit toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), and sulfur oxides[3].
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear[3].

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation. Do not breathe dust[3].
- Environmental Precautions: Should not be released into the environment.

- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal. Avoid generating dust[3].

Handling and Storage

- Handling: Avoid contact with skin and eyes. Do not breathe dust. Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product[3].
- Storage: Keep in a dry, cool, and well-ventilated place. Keep the container tightly closed. Store away from incompatible materials[3].
- Incompatible Materials: Strong oxidizing agents and strong acids.

Exposure Controls and Personal Protection

- Engineering Controls: Use only outdoors or in a well-ventilated area. Ensure that eyewash stations and safety showers are close to the workstation location.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
 - Hand Protection: Wear protective gloves (e.g., nitrile rubber).
 - Skin and Body Protection: Wear protective clothing.
 - Respiratory Protection: When dusts are generated, a NIOSH/MSHA approved respirator is recommended.

Physical and Chemical Properties

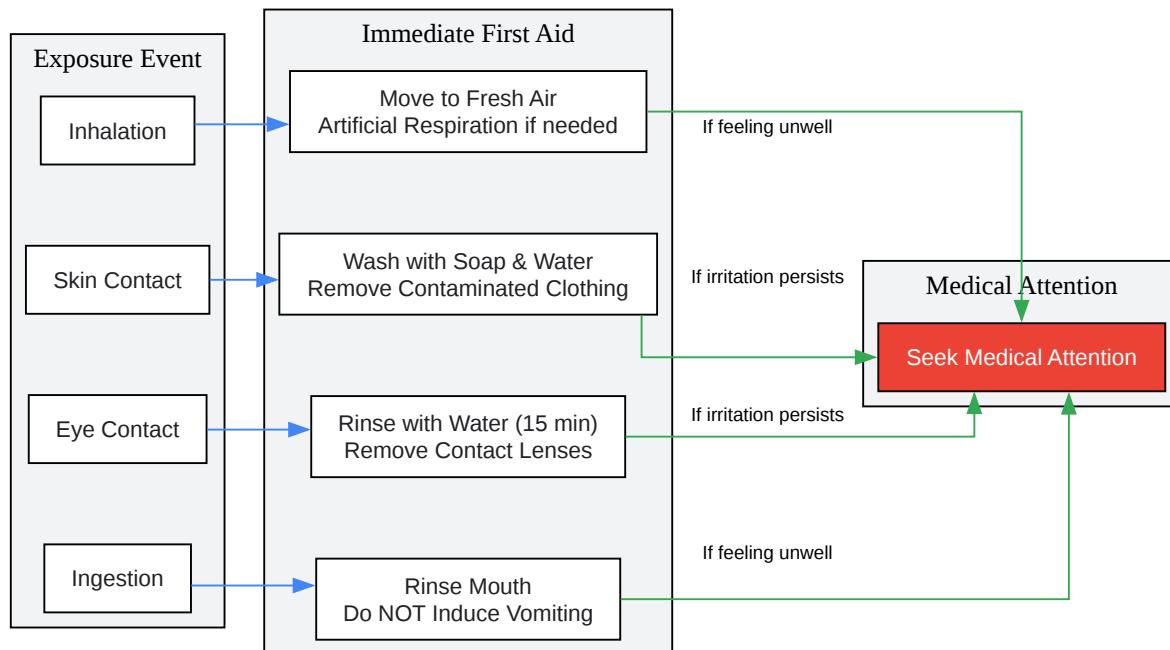
| Property | Value |
|---------------------|---|
| Appearance | Yellow to orange crystalline powder |
| Molecular Formula | C ₇ H ₅ N ₃ O ₂ S |
| Molecular Weight | 195.20 g/mol |
| Melting Point | 247 - 252 °C (476.6 - 485.6 °F) |
| Boiling Point | No information available |
| Flash Point | No information available |
| Solubility in Water | Insoluble |

Stability and Reactivity

- Reactivity: No information available.
- Chemical Stability: Stable under normal conditions[3].
- Conditions to Avoid: Incompatible products.
- Incompatible Materials: Strong oxidizing agents, Strong acids[3].
- Hazardous Decomposition Products: Nitrogen oxides (NO_x), Carbon monoxide (CO), Carbon dioxide (CO₂), Sulfur oxides[3].

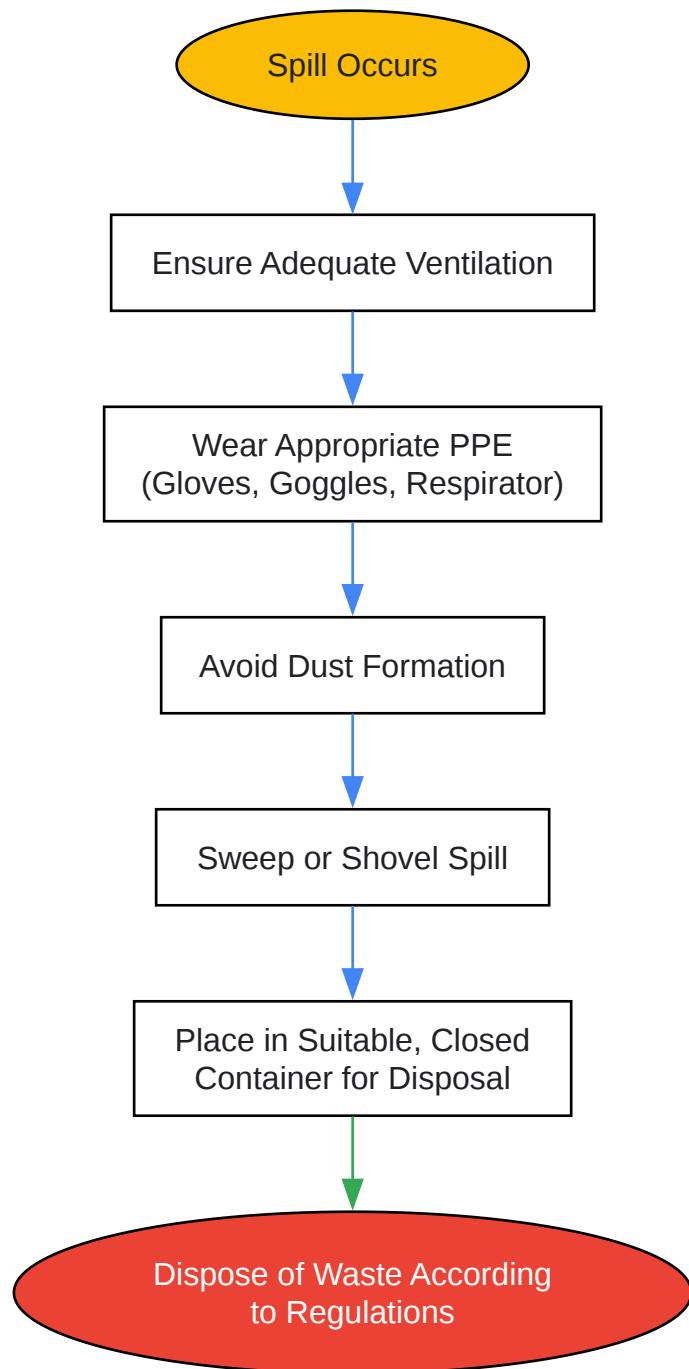
Logical Relationships and Workflows

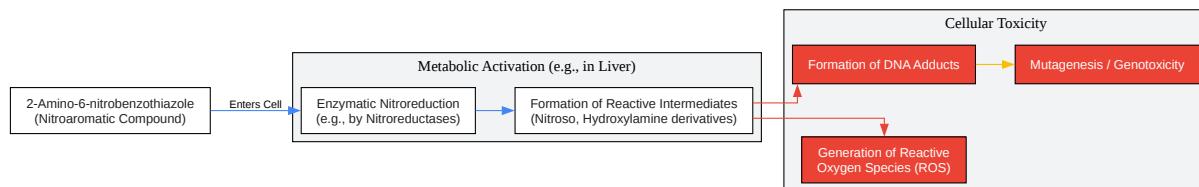
The following diagrams illustrate key safety workflows for handling **2-Amino-6-nitrobenzothiazole**.



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First Aid Response to Exposure

[Click to download full resolution via product page](#)[Accidental Spill Cleanup Procedure](#)



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General Toxicological Pathway for Nitroaromatic Compounds

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